

# Technical Guide: Safety and Handling of 2-Chloro-5-hydrazinylpyrazine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyrazine

Cat. No.: B1285385

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-Chloro-5-hydrazinylpyrazine** (CAS No. 299441-13-7). The information is compiled to ensure safe laboratory practices for professionals involved in research and development.

## Compound Identification and Properties

**2-Chloro-5-hydrazinylpyrazine** is an organic compound utilized as an intermediate in the pharmaceutical and dye industries.<sup>[1]</sup> Its structural and physical properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Chloro-5-hydrazinylpyrazine**

Property	Value	Source
CAS Number	299441-13-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>5</sub> CIN <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	144.56 g/mol	<a href="#">[1]</a>
Appearance	White crystal or crystalline powder	<a href="#">[1]</a>
Melting Point	137-138 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	254.8 ± 50.0 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Density (Predicted)	1.63 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Low solubility in water; soluble in alcohols and ketones.	<a href="#">[1]</a>
Storage Temperature	2-8°C, or in a freezer under -20°C. Keep in a dark, dry place.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Hazard Identification and GHS Classification

While the toxicological properties of **2-Chloro-5-hydrazinylpyrazine** have not been fully investigated, the available data indicates it should be handled with caution.[\[2\]](#) It is known to be an irritant and may be harmful if ingested or inhaled.[\[2\]](#) The material is irritating to mucous membranes and the upper respiratory tract.[\[2\]](#)

Precautionary Statements: The following precautionary statements are advised[\[2\]](#):

- P233: Keep container tightly closed.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+351+338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P411+235: Store at temperatures not exceeding 8°C. Keep cool.

## Experimental Protocols: Safe Handling and Use

Adherence to strict laboratory protocols is essential when working with this compound.

### General Handling Protocol

- Engineering Controls: Always handle **2-Chloro-5-hydrazinylpyrazine** in a chemical fume hood to ensure adequate ventilation.[2] Safety showers and eyewash stations must be readily available.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes chemical-resistant gloves, safety goggles, and protective clothing.[1][2]
- Avoiding Exposure: Do not breathe dust or vapor.[2] Avoid contact with eyes, skin, and clothing.[1][2]
- Hygiene: Wash hands thoroughly with soap and water after handling.[2] Do not eat, drink, or smoke in the laboratory.

### Spill Response Protocol

- Immediate Action: Evacuate the area and ventilate.
- Containment: Scoop up solid material or absorb liquid material with an inert absorbent.[2]
- Collection: Place the contained material into a suitable, sealed container for disposal.[2]
- Decontamination: Wash the spill area thoroughly after material pickup is complete.[2]

### Disposal Protocol

Dispose of **2-Chloro-5-hydrazinylpyrazine** and its containers in accordance with all local, regional, and national regulations. This should be done through an approved waste disposal plant.

# Exposure Controls and Personal Protection

A comprehensive approach to exposure control involves a combination of engineering controls and personal protective equipment.

Table 2: Exposure Control and Personal Protection Measures

Control Parameter	Specification	Source
Engineering Controls	Use only in a chemical fume hood. Ensure safety shower and eyewash stations are available.	[2]
Eye/Face Protection	Wear protective safety goggles or a face shield.	[1][2]
Skin Protection	Wear chemical-resistant gloves and protective clothing. Chemical-resistant boots are also recommended.	[1][2]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or exposure limits are exceeded.	[1]
Hygiene Measures	After contact with skin, wash immediately. Wash contaminated clothing before reuse.	[2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Eye Contact: Immediately rinse with clean, running water for at least 15 minutes, keeping eyelids open. Seek medical attention.[2]

- Skin Contact: Wash the affected area with generous quantities of running water and non-abrasive soap. Cover the area with an emollient and seek medical attention.[2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[2]
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Chloro-5-hydrazinylpyrazine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-Chloro-5-hydrazinylpyrazine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chembk.com](http://chembk.com) [chembk.com]
- 2. [matrixscientific.com](http://matrixscientific.com) [matrixscientific.com]
- 3. Page loading... [guidechem.com](http://guidechem.com)
- 4. [chemscene.com](http://chemscene.com) [chemscene.com]
- 5. 299441-13-7|2-Chloro-5-hydrazinylpyrazine|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-Chloro-5-hydrazinylpyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285385#safety-and-handling-precautions-for-2-chloro-5-hydrazinylpyrazine>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)